

# Laquinimod safety profile assessment

Author: Smolecule Technical Support Team. Date: February 2026

## Compound Focus: Laquinimod

CAS No.: 248281-84-7

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## Efficacy and Safety Profile Summary

The following table synthesizes data from recent meta-analyses and clinical trials to provide a quantitative comparison of **laquinimod**'s performance.

Metric	Laquinimod (0.6 mg) Performance	Context & Comparative Data
<b>Annualized Relapse Rate (ARR)</b>	Significant reduction vs. placebo (Mean Difference = -0.08, 95% CI: -0.12 to -0.04) [1].	Effect is consistent but modest. Newer S1PR modulators show greater efficacy; Fingolimod (1.25 mg) ranked highest for reducing ARR (SUCRA=92.65%) [2].
<b>Disability Progression</b>	Significant advantage over placebo at 3 months (HR=0.75, 95% CI: 0.59-0.96); no significant benefit at 6 months (HR=0.69, 95% CI: 0.45-1.06) [1].	Siponimod showed one of the best safety profiles among S1PR modulators (SUCRA=93.20%) [2].
<b>Relapse-Free Status</b>	Significantly better than placebo (RR=1.14, 95% CI: 1.06-1.22) [1].	---
<b>Overall Safety &amp; Adverse Events (AEs)</b>	Comparable to placebo (RR=1.06, 95% CI: 0.81-1.39). Serious AE rates were similar [1].	---

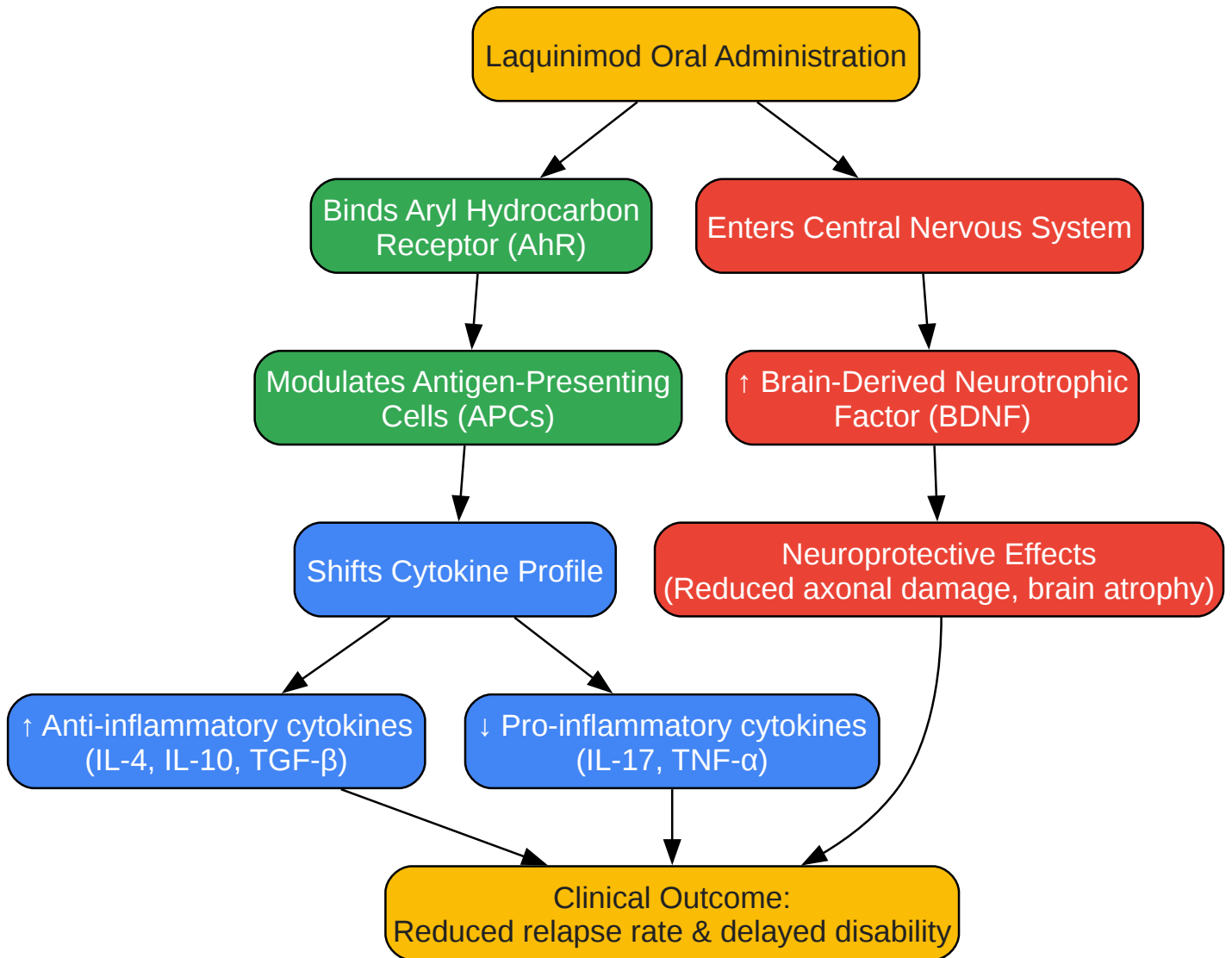
Metric	Laquinimod (0.6 mg) Performance	Context & Comparative Data
<b>Common Adverse Events</b>	Higher incidence of <b>back pain, neck pain, and appendicitis</b> vs. placebo. Asymptomatic, transient increases in liver enzymes, fibrinogen, and hematologic parameters are common [3].	These lab changes are typically non-progressive and revert to baseline with continued treatment [3].

## Mechanism of Action and Experimental Support

**Laquinimod's** unique profile stems from its novel mechanism that combines immunomodulation with potential neuroprotective effects.

- **Mechanism of Action: Laquinimod** is an oral immunomodulator that passively crosses the blood-brain barrier [3]. Its mechanism involves:
  - **Immunomodulation:** It shifts the immune response from pro-inflammatory to anti-inflammatory by reducing Th17 responses and promoting anti-inflammatory cytokines like IL-4 and IL-10 [4] [5]. It also modulates antigen-presenting cells (e.g., dendritic cells) to become tolerogenic, reducing their ability to activate pro-inflammatory T-cells [6] [5].
  - **Neuroprotection:** It increases levels of Brain-Derived Neurotrophic Factor (BDNF), which supports neuronal survival and reduces axonal damage, as shown in animal models of Experimental Autoimmune Encephalomyelitis (EAE) [4] [5].

The diagram below illustrates the integrated signaling pathways and biological effects of **laquinimod**.



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## Key Experimental Protocols and Data

The safety and efficacy profile of **laquinimod** is primarily derived from several pivotal clinical trials. The methodologies of these studies are detailed below.

Trial / Analysis Name	Study Design & Methodology	Key Outcomes Measured
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| **Pooled Analysis of ALLEGRO & BRAVO** [3] | **Population:** 1,988 patients with RRMS. **Design:** Pooled data from two Phase III, randomized, double-blind, placebo-controlled trials. **Intervention:** **Laquinimod** 0.6 mg once daily vs. placebo for 24 months. **Safety Monitoring:** Regular recording of AEs, vital signs, physical exams, ECG, and laboratory tests (liver enzymes, fibrinogen, hematologic parameters). | - Incidence of AEs and SAEs.

- Laboratory value shifts. <br> Discontinuation rates due to AEs. | | **2025 Meta-Analysis** [1] | **Population:** 3,665 patients from 4 RCTs. **Design:** Systematic review and meta-analysis. **Intervention:** **Laquinimod** 0.6 mg vs. placebo. **Statistical Analysis:** Used RevMan 5.4.1. Risk ratios (RR) for dichotomous outcomes, mean differences for continuous outcomes, and hazard ratios (HR) for time-to-event outcomes, all with 95% confidence intervals. Random-effects model applied. | - Annualized Relapse Rate (ARR).
- Disability progression at 3 and 6 months.
- Proportion of relapse-free patients.
- Safety (AEs). | | **2025 Network Meta-Analysis (NMA)** [2] | **Population:** 16,006 patients from 17 RCTs. **Design:** Systematic literature search and network meta-analysis. **Intervention:** Various S1PR modulators, including **laquinimod**. **Analysis:** Compared interventions using Surface Under the Cumulative Ranking Curve (SUCRA) to rank efficacy and safety. | - Annualized Relapse Rate (ARR).
- Number of new gadolinium-enhanced lesions.
- Incidence of adverse events. |

## Overall Evaluation for Professionals

For researchers and drug developers, the data indicates that **laquinimod** occupies a specific niche:

- **Advantages:** Its once-daily oral formulation, combined with a mechanism that may offer direct neuroprotection, is a key differentiator. The safety profile is generally manageable, without the profound lymphopenia or cardiac monitoring requirements associated with some other S1PR modulators [2] [3] [5].
- **Considerations:** The **modest efficacy** on conventional inflammatory endpoints (like ARR) compared to newer agents may limit its use as a first-line therapy. Furthermore, while the laboratory changes are asymptomatic, they require routine monitoring. The historical context of its predecessor, linomide, also warrants continued vigilance for rare inflammatory events [4] [3].

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## References

1. Efficacy and safety of laquinimod versus placebo in relapsing ... [pmc.ncbi.nlm.nih.gov]
2. A Network Meta-Analysis of Randomized Controlled Trials [pmc.ncbi.nlm.nih.gov]
3. Laquinimod Safety Profile - PubMed Central - NIH [pmc.ncbi.nlm.nih.gov]
4. Efficacy and safety of laquinimod in multiple sclerosis [pmc.ncbi.nlm.nih.gov]
5. Laquinimod Therapy in Multiple Sclerosis - PubMed Central [pmc.ncbi.nlm.nih.gov]
6. Laquinimod [activebiotech.com]

To cite this document: Smolecule. [Laquinimod safety profile assessment]. Smolecule, [2026]. [Online PDF]. Available at: [https://www.smolecule.com/products/b532492#laquinimod-safety-profile-assessment]

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